

Solubility of Formamidine Acetate in Organic Solvents: An In-depth Technical Guide

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Compound of Interest		
Compound Name:	Formamidine acetate	
Cat. No.:	B110714	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Abstract

Formamidine acetate (CAS 3473-63-0) is a crucial intermediate in the synthesis of pharmaceuticals and functional materials. Its solubility in various organic solvents is a critical parameter for reaction optimization, purification, and formulation. This technical guide provides a comprehensive overview of the known solubility characteristics of **formamidine acetate**, detailed experimental protocols for its determination, and a discussion of how its solubility profile influences its applications.

Introduction

Formamidine acetate is a white to light yellow crystalline powder widely utilized as a versatile building block in organic synthesis.[1][2] It serves as a key precursor in the preparation of heterocyclic compounds, such as pyrimidines and imidazoles, which are core structures in many active pharmaceutical ingredients (APIs).[1][3] Furthermore, its role in the fabrication of perovskite solar cells highlights its importance in materials science.[3] A thorough understanding of the solubility of **formamidine acetate** in different organic solvents is paramount for process development, enabling efficient reaction kinetics, effective purification through recrystallization, and the preparation of homogenous formulations.

Key Physicochemical Properties:



Molecular Formula: C₃H₈N₂O₂[4]

• Molecular Weight: 104.11 g/mol [5]

Melting Point: 158-161 °C (with decomposition)[6][7]

Solubility Data

Formamidine acetate's structure, containing both polar amine functionalities and an acetate salt component, dictates its solubility behavior. It is highly soluble in polar protic solvents, with a documented high solubility in water of 832 g/L at 21 °C.[1][7][8] While extensive quantitative data in a broad range of organic solvents is not consistently reported in the literature, qualitative and semi-quantitative information has been compiled to guide solvent selection.

Table 1: Solubility of Formamidine Acetate in Various Solvents

Solvent	Chemical Formula	Solvent Type	Solubility	Temperatur e (°C)	Reference(s
Water	H ₂ O	Polar Protic	832 g/L	21	[1][7][8]
Methanol	СН₃ОН	Polar Protic	Freely Soluble	Not Specified	[9]
Ethanol	C₂H₅OH	Polar Protic	Freely Soluble	Not Specified	[9]
Hot Alcohol	R-OH	Polar Protic	Soluble	Elevated	[10][11]
Diethyl Ether	(C2H5)2O	Aprotic, Low Polarity	Soluble	Not Specified	[9]
Dimethylform amide (DMF)	C ₃ H ₇ NO	Polar Aprotic	Readily Soluble	Not Specified	
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	Polar Aprotic	Readily Soluble	Not Specified	-



The term "Freely Soluble" is a pharmacopeial designation that generally indicates a solubility of 1 part solute in 1 to 10 parts solvent.

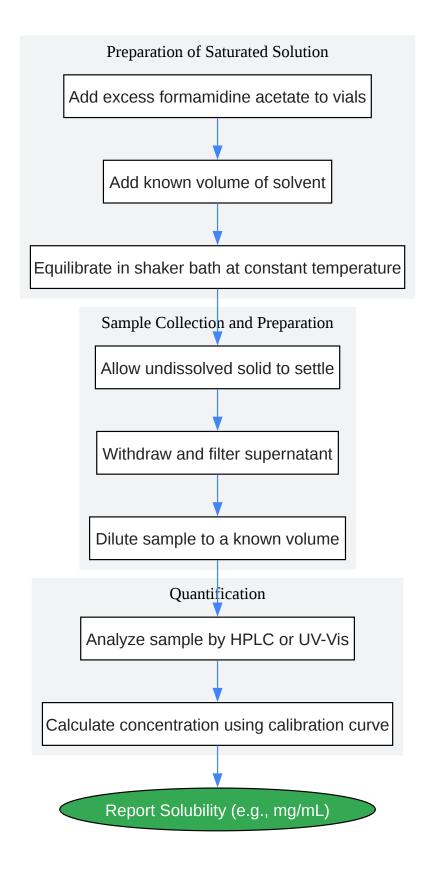
Experimental Protocols for Solubility Determination

For applications requiring precise solubility values, the following experimental protocols can be employed.

General Experimental Workflow

The determination of solubility typically follows a standardized workflow to ensure accuracy and reproducibility.





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Caption: A generalized workflow for the quantitative determination of solubility.



Detailed Methodology: Isothermal Shake-Flask Method

This method is considered the gold standard for determining the equilibrium solubility of a solid in a solvent.

Materials:

- Formamidine acetate (high purity)
- Organic solvents of interest (analytical grade)
- Analytical balance
- Thermostatically controlled shaker bath
- Vials with airtight caps
- Syringe filters (e.g., 0.22 μm, solvent-compatible)
- · Calibrated pipettes and volumetric flasks
- A suitable analytical instrument for quantification (e.g., HPLC-UV, GC-FID)

Procedure:

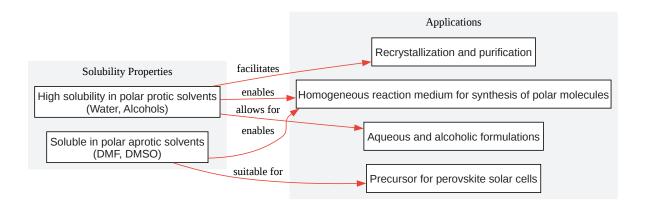
- Preparation: Add an excess amount of formamidine acetate to several vials to ensure that a saturated solution is achieved. The excess solid should be visually apparent.
- Solvent Addition: Accurately add a known volume of the test solvent to each vial.
- Equilibration: Seal the vials and place them in the shaker bath set to a constant temperature (e.g., 25 °C). Agitate the samples for a sufficient duration (typically 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: Cease agitation and allow the vials to rest in the temperature-controlled bath for at least 2 hours to permit the undissolved solid to settle.
- Sampling: Carefully withdraw an aliquot of the clear supernatant. Immediately filter the aliquot using a syringe filter to remove any microscopic undissolved particles.



- Dilution: Accurately dilute the filtered sample with a suitable solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the diluted samples using a validated and calibrated analytical method to determine the concentration of formamidine acetate.
- Calculation: Calculate the solubility by taking into account the dilution factor. The experiment should be performed in triplicate to ensure the precision of the results.

Applications Guided by Solubility

The solubility characteristics of **formamidine acetate** are directly linked to its utility in various applications.



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Caption: The relationship between **formamidine acetate**'s solubility and its key applications.

• Organic Synthesis: Its high solubility in polar solvents like alcohols allows for its use in homogeneous reaction systems, facilitating efficient synthesis of downstream products.



- Purification: The differential solubility of formamidine acetate in various solvents, particularly its good solubility in hot alcohols, is leveraged for purification by recrystallization.
 [10][11]
- Pharmaceutical Formulation: For potential topical or oral applications, its solubility in water and alcohols is a key consideration for developing aqueous or hydro-alcoholic formulations.
- Materials Science: The ability to dissolve formamidine acetate in polar aprotic solvents like DMF and DMSO is essential for its use as a precursor in the solution-based processing of perovskite films for solar cell applications.

Conclusion

While **formamidine acetate** is well-documented as being highly soluble in polar protic solvents, there is a notable lack of precise quantitative solubility data across a wider range of organic solvents in publicly available literature. This guide provides the currently available information and outlines a robust experimental framework for researchers to determine these values empirically. A comprehensive understanding and documentation of the solubility of **formamidine acetate** are essential for its continued and optimized use in the advancement of drug discovery and materials science.

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